

N-Undecanoylglycine sample preparation metabolites

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Compound Focus: N-Undecanoylglycine

CAS No.: 83871-09-4

Cat. No.: S597890

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Fundamental Properties & Biological Significance

What is N-Undecanoylglycine and why is it biologically relevant?

N-Undecanoylglycine is an acylglycine with a C-11 fatty acid group as the acyl moiety [1]. These compounds possess a common amidoacetic acid moiety and are normally minor metabolites of fatty acids [1] [2].

Key biological functions identified in recent research:

- **Bacterial Immunity Sensor:** Acts as a bacterial metabolite sensed by intestinal Tuft-2 cells via vomeronasal receptor Vmn2r26 to exert antimicrobial immunity [3]
- **Therapeutic Response Biomarker:** Identified as a predictive biomarker for treatment outcome of Fufang Duzhong Jiangu Granules in Kashin-Beck disease patients [4]
- **Bone Health Indicator:** Shows positive correlation with bone mineral density in osteopenia and osteoporosis studies [5]

Experimental Protocols & Methodologies

Plasma Sample Preparation for LC-MS Analysis

Table: Plasma Metabolite Extraction Protocol [4]

Step	Parameter	Specification
Sample Collection	Volume	5 mL peripheral blood
	Centrifugation	1200g for 10min, then 13000g for 2min
Metabolite Extraction	Extraction Solvent	400µl methanol per 100µl plasma
	Mixing	Vortex thoroughly
	Centrifugation	20000g for 15 minutes
	Post-processing	Transfer supernatant, dry under vacuum
	Storage	Resuspend in 100µl 80% methanol, store at -80°C

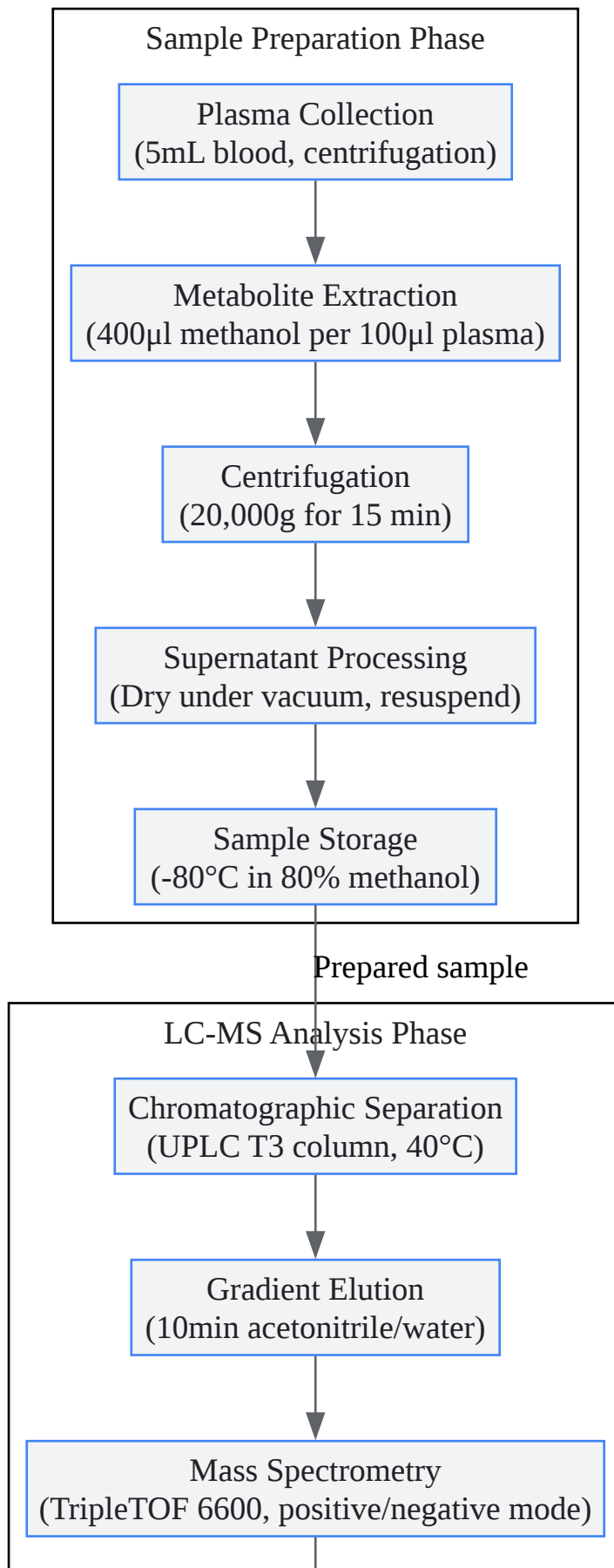
LC-MS Analysis Conditions

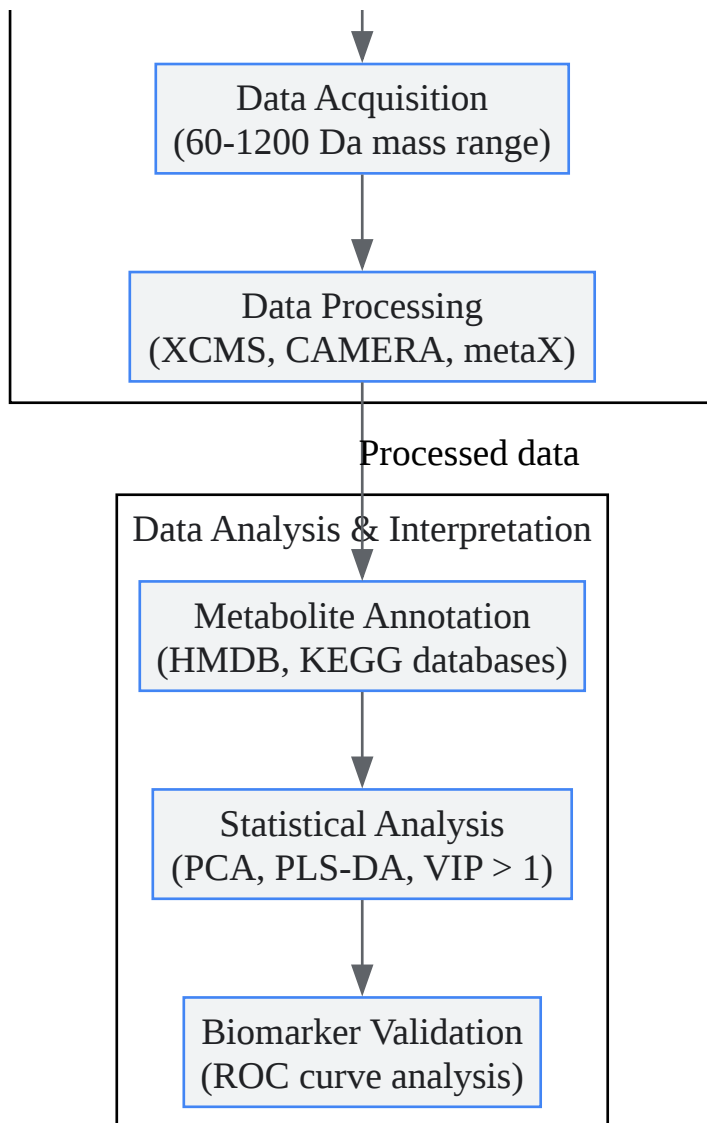
Table: Chromatography and Mass Spectrometry Parameters [4]

Component	Parameter	Specification
Chromatography System	Instrument	UltiMate 3000 UPLC System (Thermo Fisher)
	Column	ACQUITY UPLC T3 column
	Temperature	40°C
	Flow Rate	0.3 ml/min
Mobile Phase	Solvent A	5mM ammonium acetate + 5mM acetic acid
	Solvent B	Acetonitrile

Component	Parameter	Specification
Gradient Elution	0-0.8min	2% B
	0.8-2.8min	2-70% B
	2.8-5.6min	0-90% B
	5.6-6.4min	90-100% B
	6.4-8.0min	100% B
	8.0-8.1min	100-2% B
	8.1-10min	2% B
	Mass Spectrometry	Instrument
Ionization Modes		Positive and negative ion modes
Mass Range		60-1200 Da
Ion Spray Voltage		+5000V (positive), -4500V (negative)

Experimental Workflow Visualization

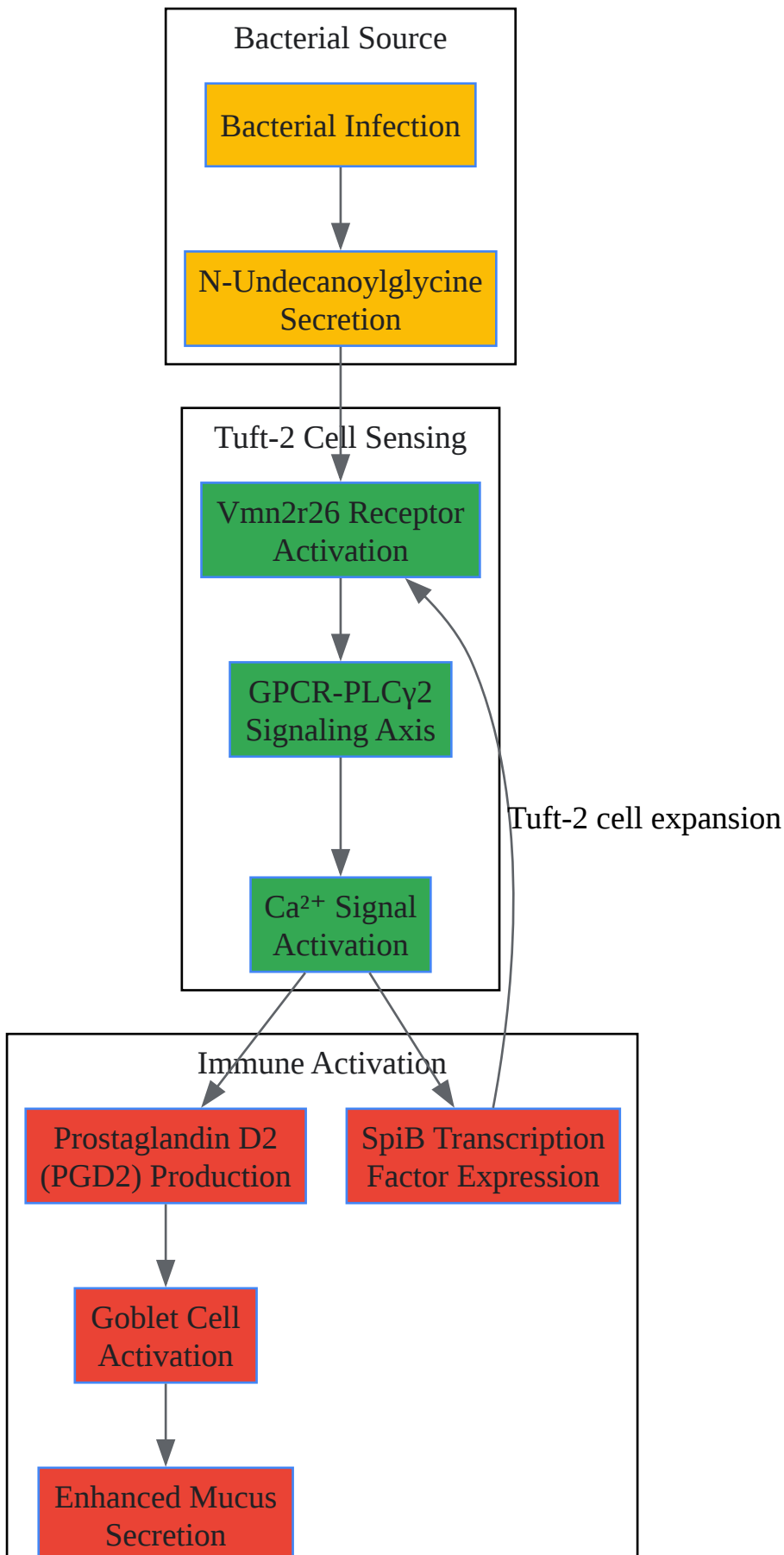


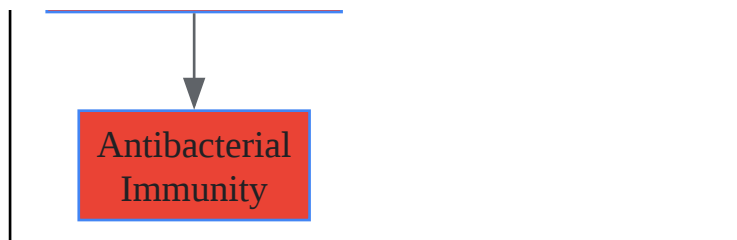


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Sample Preparation to Analysis Workflow

Signaling Pathway Visualization





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N-Undecanoylglycine Immunological Signaling Pathway

Technical Specifications & Properties

Table: Physicochemical Properties of *N-Undecanoylglycine* [1] [2]

Property	Value	Method
Chemical Formula	C ₁₃ H ₂₅ NO ₃	-
Average Molecular Weight	243.3425 g/mol	-
Monoisotopic Mass	243.183443671 g/mol	-
IUPAC Name	2-undecanamidoacetic acid	-
SMILES	CCCCCCCCCCC(=O)NCC(O)=O	-
Water Solubility	0.06 g/L	Predicted (ALOGPS)
logP	3.48	Predicted (ALOGPS)
pKa (Strongest Acidic)	4.05	Predicted (ChemAxon)
Hydrogen Bond Donors	2	-
Hydrogen Bond Acceptors	3	-
Rotatable Bonds	11	-

Frequently Asked Questions (FAQs)

Q1: What are the critical quality control steps in N-undecanoylglycine analysis?

- **Sample Collection:** Use proper anticoagulants and immediate centrifugation at 1200g for 10 minutes [4]
- **Extraction Efficiency:** Maintain 4:1 methanol-to-plasma ratio for optimal metabolite recovery [4]
- **Instrument Calibration:** Include quality control samples after every 10 test samples to ensure LC-MS system stability [4] [5]
- **Process Monitoring:** Use internal standards to monitor extraction and digestion efficiency where applicable [6]

Q2: How can I improve detection sensitivity for N-undecanoylglycine?

- **Chromatography:** Use ACQUITY UPLC T3 column with optimized acetonitrile/water gradient [4]
- **Mass Spectrometry:** Employ high-resolution instruments like TripleTOF 6600 with both positive and negative ion mode switching [4]
- **Sample Cleanup:** Implement HILIC solid-phase extraction to remove interfering compounds [7]

Q3: What are the common pitfalls in N-undecanoylglycine analysis and how to avoid them?

- **Contamination:** Use LC-MS grade solvents and avoid plasticizers [8]
- **Degradation:** Store samples at -80°C in 80% methanol and limit freeze-thaw cycles [4]
- **Ion Suppression:** Implement proper sample cleanup and chromatographic separation [7] [4]

Troubleshooting Guide

Table: Common Issues and Solutions

Problem	Possible Cause	Solution
Low Signal Intensity	Incomplete extraction	Increase methanol:plasma ratio to 4:1 [4]
	Ion suppression	Optimize LC gradient; implement HILIC SPE cleanup [7]
Poor Chromatography	Column degradation	Replace UPLC T3 column; use guard column [4]

Problem	Possible Cause	Solution
	Mobile phase contamination	Use fresh LC-MS grade solvents daily
Inconsistent Results	Sample degradation	Strict temperature control (-80°C storage) [4]
	Instrument drift	Run QC samples every 10 injections [4] [5]

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